

Diamminesilver(1+) synthesis from silver nitrate and ammonia

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diamminesilver(1+)

CAS No.: 16972-61-5

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Synthesis of Diamminesilver(1+)

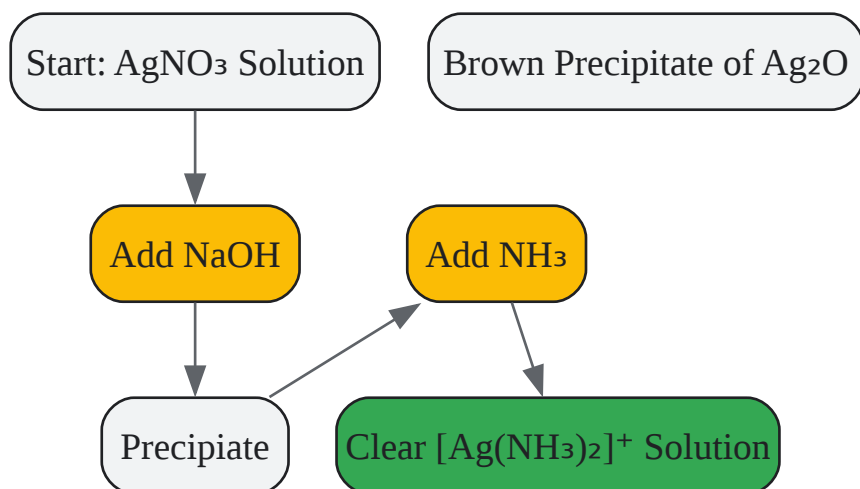
The diamminesilver(I) cation, $[\text{Ag}(\text{NH}_3)_2]^+$, is the active component in Tollens' reagent [1]. The synthesis is a two-step process that involves first forming silver(I) oxide and then dissolving it with ammonia [1] [2].

Standard Two-Step Preparation [1]

- **Formation of Silver(I) Oxide Precipitate:** A few drops of dilute sodium hydroxide (NaOH) are added to an aqueous silver nitrate (AgNO_3) solution.
 - $2\text{AgNO}_3 + 2\text{NaOH} \rightarrow \text{Ag}_2\text{O} (\text{s}) + 2\text{NaNO}_3 + \text{H}_2\text{O}$
 - A dark brown precipitate of Ag_2O forms immediately.
- **Complexation with Ammonia:** Aqueous ammonia (NH_3) is added dropwise to the suspension. The ammonia dissolves the silver(I) oxide precipitate, forming a clear, colorless solution of the diamminesilver(I) complex.
 - $\text{Ag}_2\text{O} (\text{s}) + 4\text{NH}_3 + 2\text{NaNO}_3 + \text{H}_2\text{O} \rightarrow 2[\text{Ag}(\text{NH}_3)_2]\text{NO}_3 + 2\text{NaOH}$

Alternative Direct Preparation [1] Aqueous ammonia can be added directly to the silver nitrate solution. This initially forms the silver oxide precipitate, but with continued addition of ammonia, the precipitate dissolves to yield the final $[\text{Ag}(\text{NH}_3)_2]^+$ complex.

The synthesis workflow and key characterization methods for the resulting complex are summarized in the following diagram:



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Synthesis workflow for **diamminesilver(1+)** complex

Quantitative Data and Structural Properties

The table below summarizes key quantitative data and structural information for the diamminesilver(I) cation and related compounds, primarily derived from crystallographic studies.

Property	[Ag(NH ₃) ₂] ₂ SO ₄ (Diammine Silver(I) Sulfate) [3]	(NH ₄)Ag(NH ₃) ₂ ·3H ₂ O (Arenesulfonate Salt) [4]
Crystal System	Tetragonal	Orthorhombic
Space Group	P 4 ₂ 21 c	P 2 ₁ 2 ₁ 2 ₁
Unit Cell	a = 8.442(2) Å, c = 6.399(3) Å	a = 8.8814(8) Å, b = 9.8586(10) Å, c = 26.434(3) Å
Coordination Geometry	Significantly bent (approaching linear)	Linear
Bond Angle (N–Ag–N)	174.3°	175.2(1)°

Property	[Ag(NH ₃) ₂] ₂ SO ₄ (Diammine Silver(I) Sulfate) [3]	(NH ₄)Ag(NH ₃) ₂₂ ·3H ₂ O (Arenesulfonate Salt) [4]
Notable Feature	Metal-over-metal stacks with $d(\text{Ag}-\text{Ag}) = 3.200 \text{ \AA}$	Intricate 3D hydrogen-bonding network involving water and anions

Critical Safety Protocols

Adherence to strict safety protocols is mandatory when working with **diamminesilver(1+)** complexes.

- **Fresh Preparation Required:** Tollens' reagent and similar complexes have a short shelf life and **must be prepared freshly** for each use [1] [2]. Aged reagent can decompose to form **silver nitride (Ag₃N)**, a highly explosive fulminating silver [1].
- **Safe Disposal:** After use, any leftover reagent should be **immediately destroyed by acidification with dilute acid** (e.g., dilute nitric acid) to prevent the formation of explosive precipitates. The resulting mixture should be flushed with a large amount of water [1].

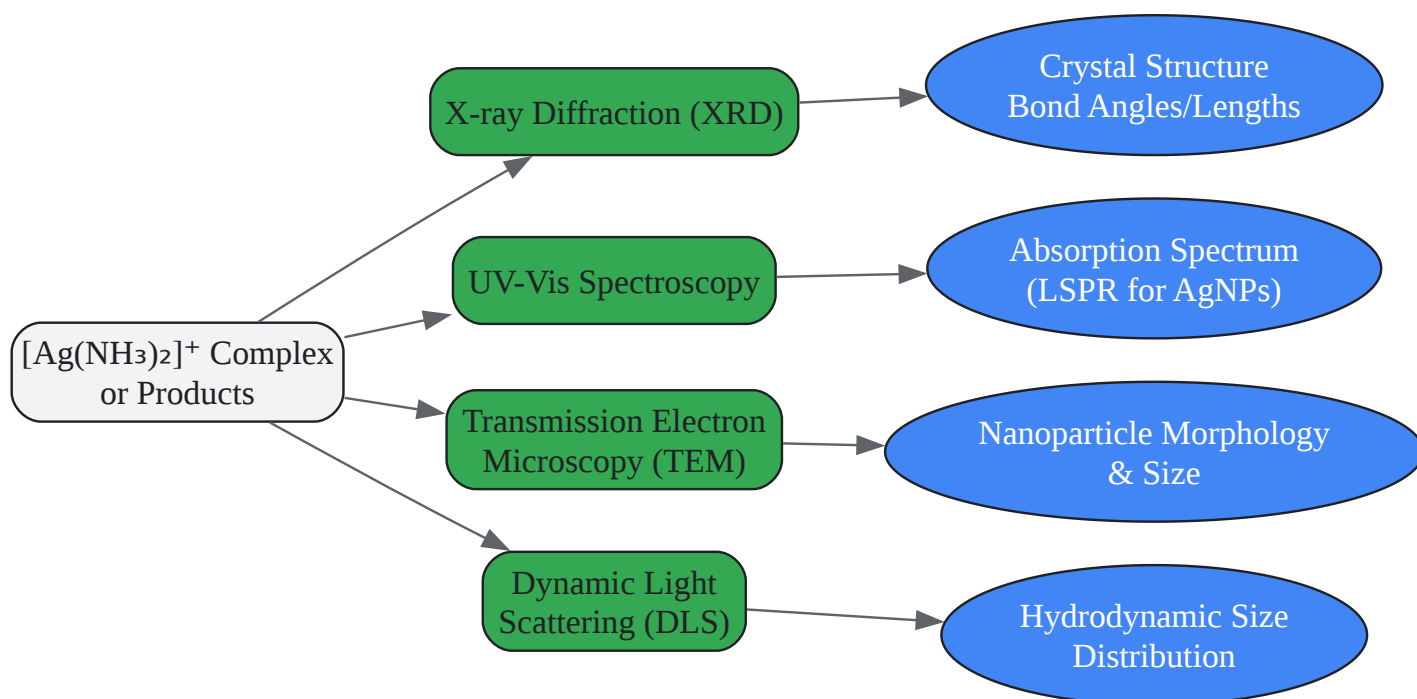
Modern Research and Advanced Applications

Beyond its classical use in analytical chemistry, the **diamminesilver(1+)** complex is at the forefront of several modern research areas.

- **Colorimetric Detection of Explosives:** Recent research (2025) has developed an "all-in-a-tube" assay using Tollens' reagent to detect RDX and TNT explosives [5]. The method involves the **in-situ formation of yellow-colored silver nanoparticles (AgNPs)** following the alkaline hydrolytic degradation of the explosives. This system allows for direct spectrophotometric detection of RDX via its decomposition product, formaldehyde, offering a novel and sensitive alternative to traditional methods [5].
- **Medical and Dental Applications:** **Silver diammine fluoride (SDF)**, [Ag(NH₃)₂]F, is a clinically used topical medicament [6]. Its primary use is to **arrest dental caries (tooth decay)** and relieve dentinal hypersensitivity. The mechanism of action is dual:
 - **Antimicrobial:** Silver ions (Ag⁺) kill cariogenic bacteria by disrupting their cellular metabolism [6].
 - **Tooth Hardening:** Fluoride promotes the remineralization of enamel and dentin. SDF also inhibits enzymes that break down dentin collagen, further stabilizing the tooth structure [6].
- **Materials Science and Silver Mirroring:** Tollens' reagent is used to deposit a high-quality silver mirror on surfaces like glassware, including the inside of vacuum flasks [1]. For this application,

glucose is typically used as the reducing aldehyde. To increase the speed and quality of deposition, the glass surface is often pre-treated with **tin(II) chloride (SnCl₂)** stabilized in hydrochloric acid [1].

The analytical characterization methods for the complex and its reaction products are summarized below:



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Analytical methods for characterizing diamminesilver complex

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To cite this document: Smolecule. [Diamminesilver(1+) synthesis from silver nitrate and ammonia].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b614458#diamminesilver-1-synthesis-from-silver-nitrate-and-ammonia>]

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